

HPLC methods for the quantification and purity analysis of Methyl 4-aminobutanoate.

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Compound of Interest

Compound Name: Methyl 4-aminobutanoate

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An HPLC method for the quantification and purity analysis of **Methyl 4-aminobutanoate**, a methyl ester of gamma-aminobutyric acid (GABA), is crucial for researchers, scientists, and drug development professionals.^{[1][2]} This document provides detailed application notes and protocols for this purpose. As **Methyl 4-aminobutanoate** lacks a strong UV chromophore, a pre-column derivatization step is employed to enable sensitive UV detection.

Application Note: HPLC Analysis of Methyl 4-aminobutanoate

Introduction

Methyl 4-aminobutanoate is the methyl ester of GABA, an important inhibitory neurotransmitter.^{[1][2]} Accurate quantification and purity assessment are essential for its use in research and pharmaceutical development. This application note describes a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **Methyl 4-aminobutanoate** following pre-column derivatization with o-phthalaldehyde (OPA).

Analytical Principle

The primary amino group of **Methyl 4-aminobutanoate** reacts with OPA in the presence of a thiol (e.g., 2-mercaptoethanol) to form a highly fluorescent and UV-absorbent isoindole derivative. This derivative is then separated on a C18 reversed-phase column and quantified using a UV detector.

HPLC Method Parameters

A summary of the HPLC conditions is provided in the table below.

Parameter	Condition
Column	C18, 5 μ m, 4.6 x 150 mm
Mobile Phase A	40 mM Sodium Phosphate Buffer, pH 7.8
Mobile Phase B	Acetonitrile:Methanol:Water (45:45:10, v/v/v)
Gradient	0-5 min: 10% B; 5-15 min: 10-90% B; 15-20 min: 90% B; 20-25 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μ L
Detection	UV at 338 nm
Run Time	25 minutes

Experimental Protocols

1. Preparation of Reagents and Solutions

- **Derivatization Reagent (OPA/MCE):** Dissolve 40 mg of o-phthalaldehyde (OPA) in 1 mL of methanol. Add 20 μ L of 2-mercaptoethanol (MCE). Dilute to 10 mL with a saturated solution of sodium borate at pH 10. This solution should be prepared fresh daily.
- **Mobile Phase A (40 mM Sodium Phosphate Buffer, pH 7.8):** Dissolve 5.36 g of sodium phosphate monobasic in 1 L of HPLC-grade water. Adjust the pH to 7.8 with a sodium hydroxide solution. Filter through a 0.45 μ m membrane filter.
- **Mobile Phase B (ACN:MeOH:H₂O):** Mix 450 mL of acetonitrile, 450 mL of methanol, and 100 mL of HPLC-grade water.

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Methyl 4-aminobutanoate** hydrochloride and dissolve it in 10 mL of a 50:50 mixture of methanol and water.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the 50:50 methanol/water mixture to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

2. Sample Preparation and Derivatization

- Pipette 100 µL of the sample solution (or working standard) into a clean vial.
- Add 100 µL of water.
- Add 300 µL of the OPA/MCE derivatization reagent.
- Vortex the mixture for 30 seconds.
- Allow the reaction to proceed for 2 minutes at room temperature before injection.

3. HPLC Analysis

- Equilibrate the HPLC system with the initial mobile phase conditions (10% B) for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 µL of the derivatized standard or sample solution.
- Run the HPLC analysis using the gradient profile specified in the method parameters.
- Record the chromatogram and integrate the peak corresponding to the derivatized **Methyl 4-aminobutanoate**.

Quantitative Data

Table 1: Linearity Data for **Methyl 4-aminobutanoate**

Concentration (µg/mL)	Peak Area (mAU*s)
1	15,234
5	76,170
10	151,980
25	380,500
50	759,900
100	1,521,000
Correlation Coefficient (r ²)	0.9998

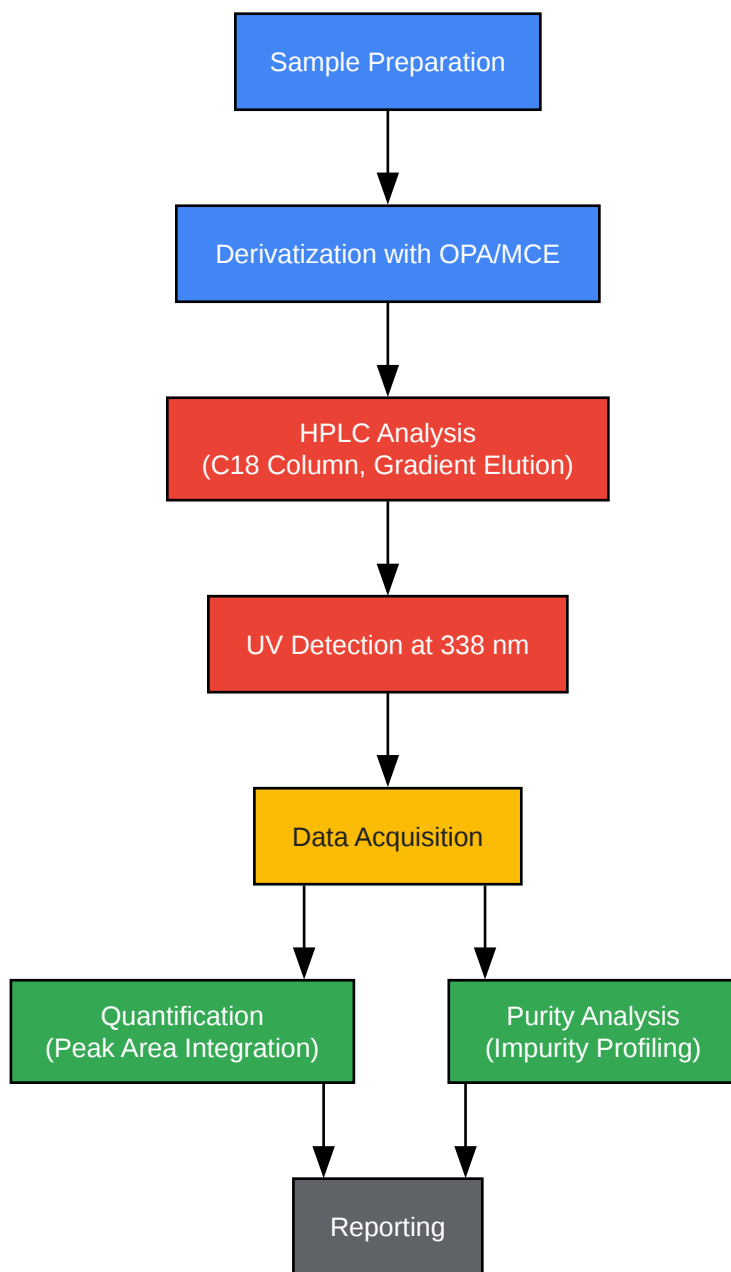
Table 2: Accuracy and Precision Data

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=3 days)
5	4.95	99.0	1.8	2.5
25	25.3	101.2	1.2	1.9
75	74.5	99.3	0.9	1.5

Table 3: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Value
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL

Experimental Workflow



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Caption: Workflow for HPLC analysis of **Methyl 4-aminobutanoate**.

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